

Synonyms for 4-(Methylthio)aniline such as 4-Aminothioanisole and p-Thioanisidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylthio)aniline

Cat. No.: B085588

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Methylthio)aniline**, a versatile chemical intermediate. Known by several synonyms, including 4-Aminothioanisole and p-Thioanisidine, this compound serves as a crucial building block in various synthetic applications, particularly in the fields of medicinal chemistry and materials science. This document outlines its chemical properties, spectroscopic data, a detailed experimental protocol for its synthesis, and its applications, with a focus on its relevance to drug development.

Chemical Identity and Synonyms

4-(Methylthio)aniline is an aromatic amine and an aryl sulfide.^[1] A comprehensive list of its synonyms and identifiers is provided below for clear identification and cross-referencing in research and procurement.

Identifier Type	Value
IUPAC Name	4-methylsulfanylaniline[1]
CAS Number	104-96-1[2]
EC Number	203-256-3[1]
Molecular Formula	C ₇ H ₉ NS[2]
Molecular Weight	139.22 g/mol [1][2]
InChI Key	YKFROQCFVXOUPW-UHFFFAOYSA-N
SMILES	CSc1ccc(N)cc1
MDL Number	MFCD00007889
Beilstein/REAXYS	774506

A list of common synonyms includes:

- 4-(Methylmercapto)aniline
- 4-Aminothioanisole[3]
- p-Thioanisidine[1][3]
- p-(Methylthio)aniline[1][4]
- 4-(Methylsulfanyl)phenylamine[4]
- 1-Amino-4-(methylthio)benzene[4]
- Benzenamine, 4-(methylthio)-[1]
- p-Aminophenyl methyl sulfide[1]

Physicochemical Properties

The physical and chemical properties of **4-(Methylthio)aniline** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental

settings.

Property	Value
Appearance	Light yellow to orange or brown-red clear liquid[3][5]
Odor	Stench[6]
Physical State	Liquid[3][6]
Boiling Point	272-273 °C[6]
Density	1.119 g/mL at 25 °C
Refractive Index (n _{20/D})	1.639
Flash Point	>110 °C (>230 °F)[6]
Purity	≥97%[2], >98.0% (GC)[3]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **4-(Methylthio)aniline**.

Spectroscopic Technique	Data Summary
¹ H NMR	Spectra available, typically showing signals for the methyl protons, aromatic protons, and amine protons.[1]
¹³ C NMR	Spectra available, showing characteristic peaks for the methyl carbon and the aromatic carbons. [1]
Mass Spectrometry (MS)	GC-MS data is available, with a molecular ion peak corresponding to its molecular weight.[1][7]
Infrared (IR) Spectroscopy	FTIR spectra are available, showing characteristic absorption bands for N-H stretching of the amine and C-S stretching.[1][8]

Synthesis of 4-(Methylthio)aniline

4-(Methylthio)aniline can be synthesized through various routes. A common laboratory-scale synthesis involves the reduction of 4-nitrothioanisole.^[9]

This protocol details a general procedure for the synthesis of **4-(Methylthio)aniline** via the reduction of 4-nitrothioanisole using sodium borohydride.^[9]

Materials:

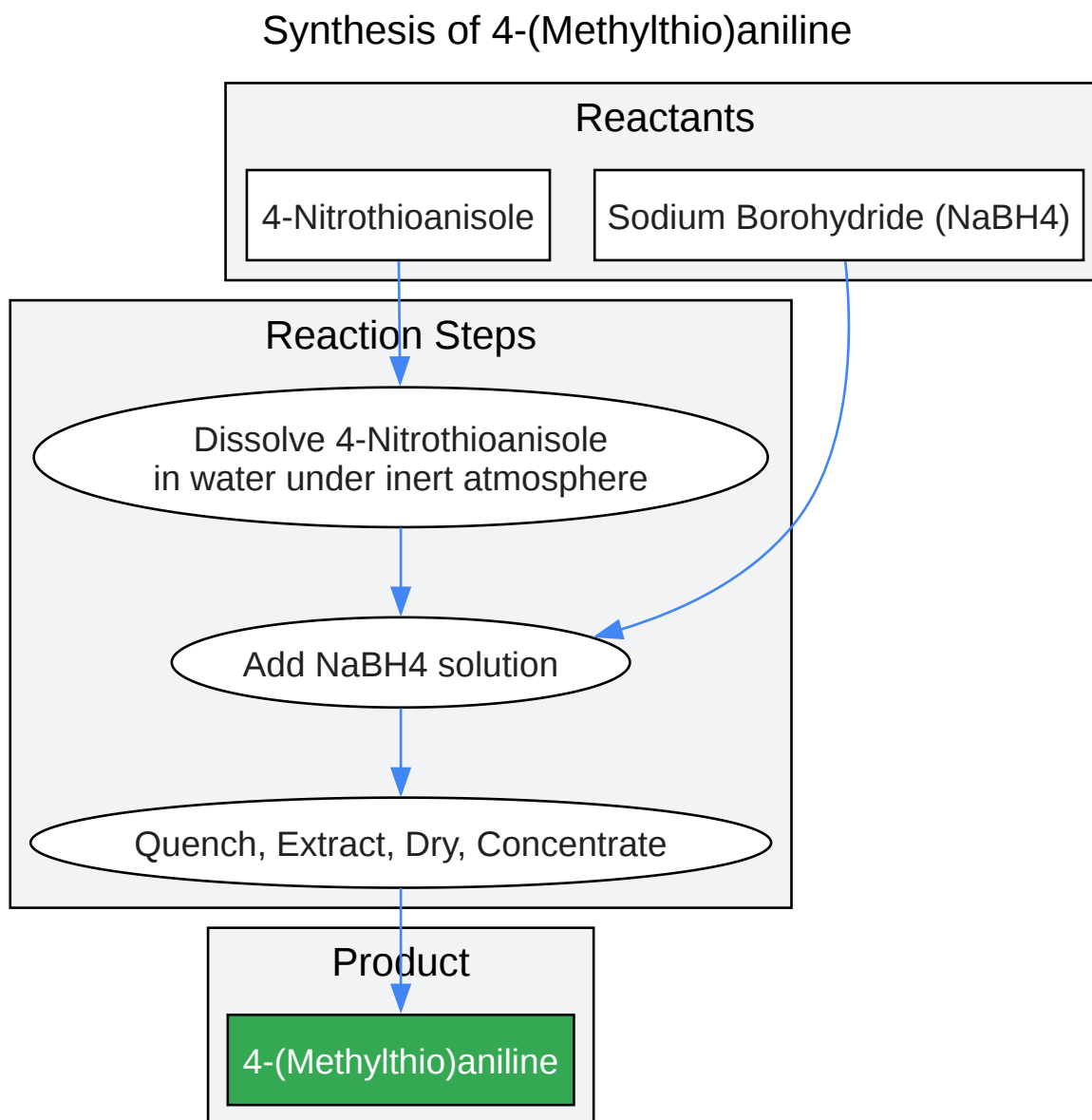
- 4-Nitrothioanisole (1-methylthio-4-nitro-benzene)
- Sodium borohydride (NaBH_4)
- Water (distilled)
- Diethyl ether or dichloromethane
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 4-nitrothioanisole in water at room temperature (20°C) under an inert atmosphere (e.g., nitrogen or argon).^[9]
- To this solution, add a freshly prepared aqueous solution of sodium borohydride (NaBH_4) portion-wise while stirring.^[9] Maintain the inert atmosphere.
- Monitor the reaction progress using a suitable technique, such as thin-layer chromatography (TLC) or UV-Vis spectrophotometry by observing the disappearance of the 4-nitrothioanisole

spot/peak.

- Once the reaction is complete, quench the reaction by the careful addition of water.
- Extract the product from the aqueous mixture with diethyl ether or dichloromethane (3x volumes).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic solution using a rotary evaporator to yield the crude **4-(Methylthio)aniline**.
- The product can be further purified by vacuum distillation if necessary.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-(Methylthio)aniline**.

Applications in Drug Development and Research

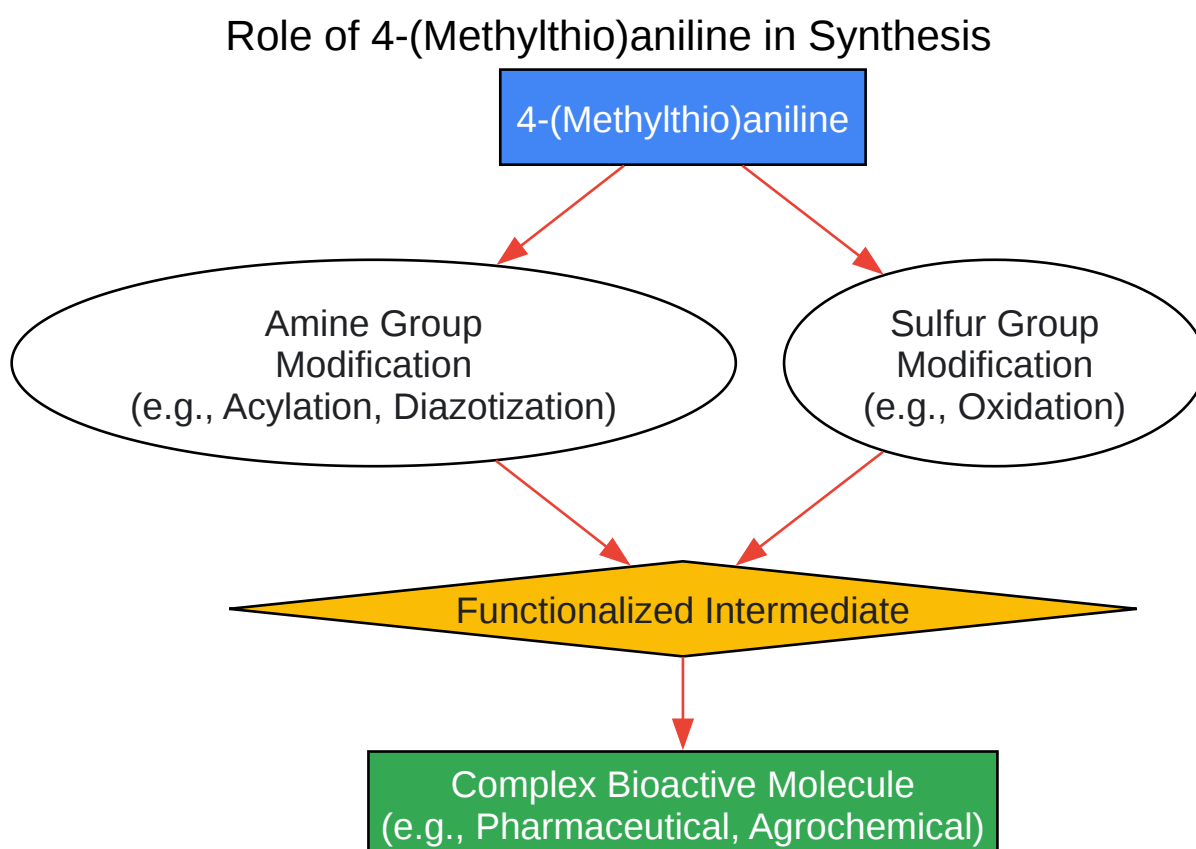
4-(Methylthio)aniline is a valuable building block in organic synthesis, particularly for the development of pharmaceuticals and other biologically active compounds.

- **Intermediate in Pharmaceutical Synthesis:** Its structure, featuring both an amine and a methylthio group, allows for a variety of chemical transformations. The amino group can be

readily diazotized or acylated, while the methylthio group can be oxidized to sulfoxide or sulfone, providing access to a wide range of derivatives. These derivatives are often explored for their potential biological activities. For instance, it can be a precursor for compounds used in the synthesis of angiotensin II antagonists, which are crucial in managing hypertension.[10]

- **Precursor for Biologically Active Molecules:** It serves as a starting material for the synthesis of various heterocyclic compounds that are known to possess medicinal properties. The aniline moiety is a common feature in many drug molecules, and the methylthio group can influence the pharmacokinetic and pharmacodynamic properties of the final compound.
- **Dye Industry:** Historically and currently, **4-(Methylthio)aniline** and its derivatives are important components in the synthesis of azo dyes.[11]

The following diagram illustrates the logical relationship of **4-(Methylthio)aniline** as a building block in the synthesis of more complex, potentially bioactive molecules.



[Click to download full resolution via product page](#)

Caption: Logical flow from **4-(Methylthio)aniline** to complex molecules.

Safety and Handling

4-(Methylthio)aniline is classified as a hazardous substance and requires careful handling.

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled.[3] It causes skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] The substance is noted to have a strong, unpleasant odor (stench).[6]
- Personal Protective Equipment (PPE): When handling this chemical, appropriate personal protective equipment should be worn, including chemical safety goggles, gloves, and a lab coat.[6] Work should be conducted in a well-ventilated area or a fume hood.[6]
- Storage: Store in a cool, dry, and well-ventilated place in tightly sealed containers.[3][6] It is sensitive to air and light and should be stored under an inert gas.[3][12]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6]

This guide provides a foundational understanding of **4-(Methylthio)aniline** for professionals in research and drug development. For more detailed information, always refer to the latest Safety Data Sheet (SDS) and relevant scientific literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Methylthio)aniline | C7H9NS | CID 66038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 4-(Methylthio)aniline | 104-96-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]

- 5. 4-(Methylthio)aniline, 98% | CAS 104-96-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. fishersci.com [fishersci.com]
- 7. mzCloud – 4 Methylthio aniline [mzcloud.org]
- 8. spectrabase.com [spectrabase.com]
- 9. 4-(Methylmercapto)aniline synthesis - chemicalbook [chemicalbook.com]
- 10. Synthesis and study of a cyclic angiotensin II antagonist analogue reveals the role of π^* - π^* interactions in the C-terminal aromatic residue for agonist activity and its structure resemblance with AT(1) non-peptide antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Sciencemadness Discussion Board - Synthesis of 4-thioanisidine - Powered by XMB 1.9.11 [sciencemadness.org]
- 12. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [Synonyms for 4-(Methylthio)aniline such as 4-Aminothioanisole and p-Thioanisidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085588#synonyms-for-4-methylthio-aniline-such-as-4-aminothioanisole-and-p-thioanisidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com